

Advanced Characterization of N-Ethyldithiooxamide: A Comparative Mass Spectrometry Fragmentation Guide

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Compound of Interest

Compound Name: *N1-Ethylethanebis(thioamide)*

CAS No.: 10197-39-4

Cat. No.: B15212004

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Executive Summary & Technical Context[1][2][3][4][5]

N-Ethyldithiooxamide (NEDTO) represents a critical class of asymmetric dithiooxamide ligands used extensively in transition metal chelation (Cu, Ni, Co) and corrosion inhibition. Unlike its symmetric counterparts—Dithiooxamide (DTO) and N,N'-Diethyldithiooxamide (DEDTO)—NEDTO presents a unique analytical challenge due to its structural asymmetry.

This guide compares the mass spectrometric (MS) performance of NEDTO against these symmetric alternatives. It establishes a self-validating fragmentation model to distinguish NEDTO from synthesis byproducts, ensuring high-purity ligand characterization for drug development and catalytic applications.

Chemical Structure & Properties[1][4][5][6][7][8]

Compound	Abbr.	Structure	MW (g/mol)	Symmetry
N-Ethylthiooxamide	NEDTO		148.25	Asymmetric
Dithiooxamide	DTO		120.20	Symmetric
N,N'-Diethylthiooxamide	DEDTO		176.30	Symmetric

Analytical Significance: The asymmetry of NEDTO results in a "hybrid" fragmentation pattern. While DTO and DEDTO yield single diagnostic ions upon central C-C bond cleavage, NEDTO yields both, making this specific cleavage event the primary determinant of purity.

Experimental Methodology

To replicate the fragmentation data described below, the following protocol is recommended. This workflow prioritizes the detection of labile sulfur-containing fragments.

Protocol: Direct Insertion Probe EI-MS

- Instrument: Single Quadrupole or Q-TOF Mass Spectrometer.
- Ionization: Electron Ionization (EI) at 70 eV.
- Source Temperature: 200°C (Keep moderate to prevent thermal degradation of the C-S bond prior to ionization).
- Inlet: Direct Insertion Probe (DIP).[1]
 - Rationale: Thioamides are thermally labile. GC columns may cause on-column degradation. DIP ensures the molecular ion () is observed intact.
- Scan Range: m/z 20 – 300.

Protocol: ESI-MS (For Metal Complex Validation)[9]

- Solvent: Acetonitrile:Water (50:[2]50) + 0.1% Formic Acid.
- Mode: Positive Ion ().
- Cone Voltage: 20-30 V (Low voltage preserves the metal-ligand complex).

Fragmentation Analysis & Comparison

The fragmentation of dithiooxamides is dominated by the stability of the thioamide resonance structures and the weakness of the central C-C bond connecting the two thiocarbonyl groups.

Primary Fragmentation Pathways (NEDTO)

- Molecular Ion (): Observed at m/z 148.
- Central C-C Cleavage (Diagnostic): The bond between the two carbonyl carbons breaks.
 - Pathway A: Formation of the unsubstituted thioamide ion . m/z 60.
 - Pathway B: Formation of the N-ethyl substituted thioamide ion . m/z 88.
 - Note: This dual-peak signature is unique to NEDTO.
- McLafferty-like Rearrangement / Alkene Loss:
 - The N-ethyl group can undergo hydrogen transfer to the sulfur or nitrogen, eliminating ethylene (, 28 Da).
 - Transition:

(resembling the DTO radical cation).

- Desulfurization: Loss of SH (

) or S (

) is common in thioamides, though less intense than the central cleavage.

Comparative Performance Data[1][8]

The following table contrasts the diagnostic ions of NEDTO with its symmetric alternatives. This data is crucial for assessing the purity of synthesized NEDTO, which often contains traces of DTO or DEDTO.

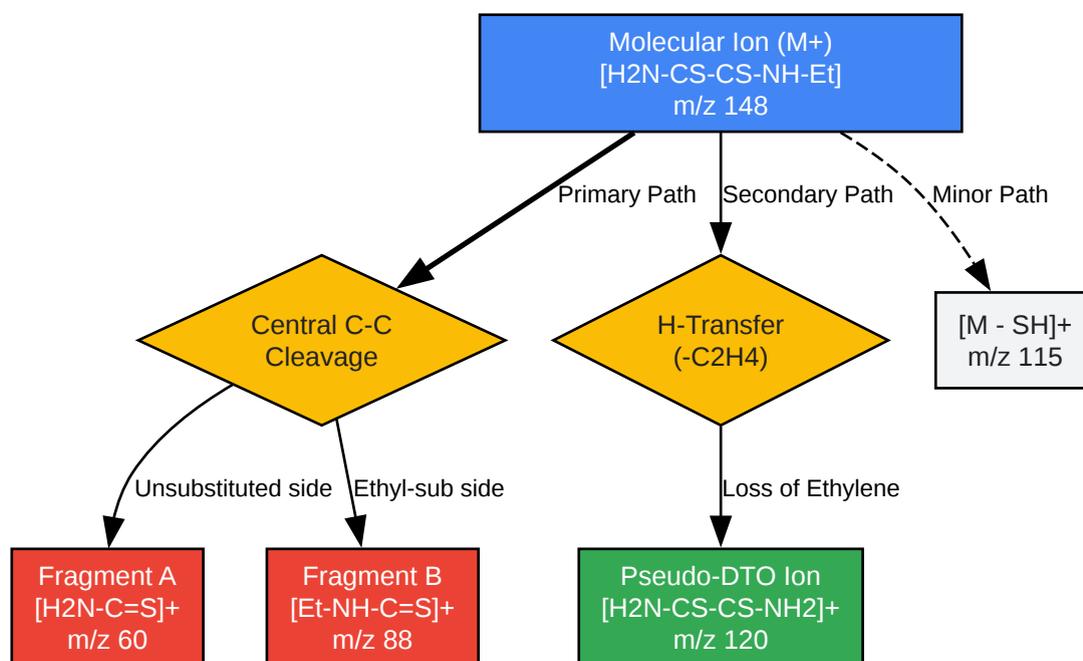
Ion Identity	m/z	NEDTO (Product)	DTO (Alternative)	DEDTO (Alternative)
Molecular Ion ()	Various	148	120	176
	60	High Intensity	Base Peak (100%)	Absent
	88	High Intensity	Absent	Base Peak (100%)
	M-28	m/z 120	N/A	m/z 148
	M-33	m/z 115	m/z 87	m/z 143

Interpretation Guide:

- If analyzing NEDTO, the presence of m/z 60 AND m/z 88 confirms the asymmetric structure.
- A significant enrichment of m/z 60 relative to m/z 88 (beyond stoichiometric expectations) suggests DTO impurity.
- A significant enrichment of m/z 88 suggests DEDTO impurity.

Visualization of Fragmentation Mechanisms[4][7] [10]

The following diagram illustrates the competitive fragmentation pathways for N-Ethyldithiooxamide. The "Central Cleavage" is the primary differentiator.



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Figure 1: Competitive fragmentation pathways of N-Ethyldithiooxamide under 70 eV Electron Ionization.

Comparison of Ionization Techniques

For drug development applications involving metal complexation, the choice of ionization technique is critical.

Feature	Electron Ionization (EI)	Electrospray Ionization (ESI)
Energy	Hard (70 eV)	Soft
Primary Data	Structural Fragments (Fingerprint)	Intact Molecular Ion ()
Best For	Ligand Purity & ID	Metal-Ligand Complex Stoichiometry
NEDTO Specifics	Shows m/z 60/88 split.	Shows m/z 149 () and metal adducts (e.g.,).
Recommendation	Use for QC of raw material.	Use for PK/PD studies of the final complex.

Conclusion

N-Ethylthiooxamide distinguishes itself from alternative dithiooxamides through a diagnostic "dual-peak" fragmentation signature (m/z 60 and m/z 88). Researchers utilizing NEDTO for metal chelation must validate their ligand purity using the EI-MS protocol described above to ensure no symmetric contaminants (DTO or DEDTO) compromise the thermodynamic stability of the resulting metal complexes.

References

- PubChem.Dithiooxamide Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
- Hofwolt, B. et al. (2016). Fragmentation Mechanisms of Thioamides. YouTube / Educational Series.[1] Available at: [\[Link\]](#)
- Google Patents.Monosubstituted dithiooxamide compounds and their use (EP0434213B1).
- Chemistry LibreTexts.Mass Spectrometry - Fragmentation Patterns. Available at: [\[Link\]](#)

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Sources

- [1. youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- [2. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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